

Technical Guide: 2,2-Dibromohexafluoropropane

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Compound of Interest

Compound Name:	2,2-Dibromohexafluoropropane
CAS No.:	38568-21-7
Cat. No.:	B1584654

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Identity, Physicochemical Profiling, and Quality Control in Fluorinated Scaffold Synthesis

Executive Summary

2,2-Dibromohexafluoropropane (CAS: 38568-21-7) is a specialized geminal dibromide used primarily as a high-value intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals.[1][2] Unlike its more common liquid isomer (1,2-dibromohexafluoropropane), the 2,2-isomer exists as a crystalline solid at room temperature, offering distinct handling advantages and specific reactivity profiles for introducing hexafluoroisopropylidene moieties.

This guide provides a definitive nomenclature architecture, physicochemical data, and a self-validating Quality Control (QC) protocol designed to prevent costly isomer confusion in drug development pipelines.

Part 1: Nomenclature Architecture & Synonyms

In the context of regulatory filing and database searching, precision is paramount. The geminal placement of bromine atoms on the central carbon (

) defines this molecule's reactivity.

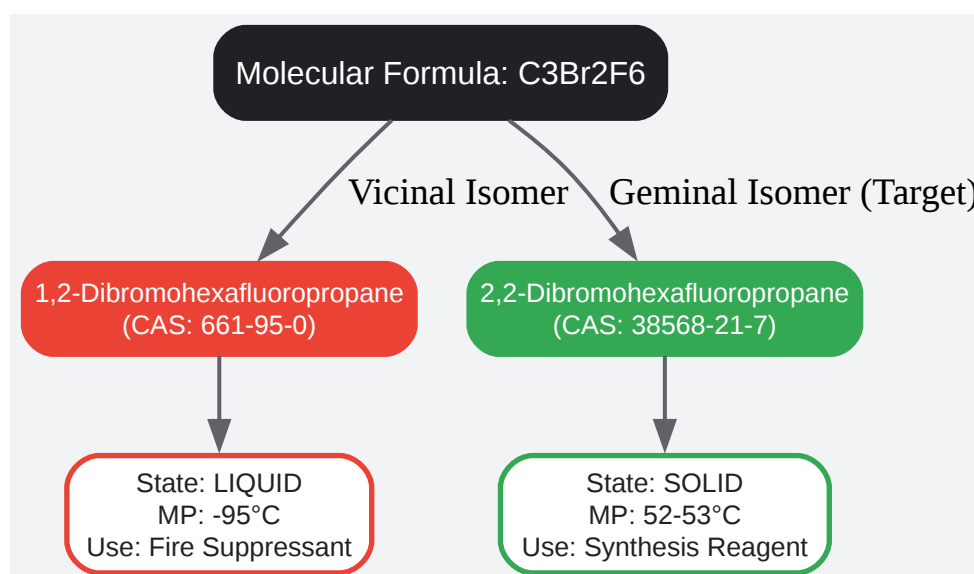
1.1 Synonym Hierarchy Table

Category	Primary Identifier	Contextual Usage
IUPAC (Preferred)	2,2-Dibromo-1,1,1,3,3,3-hexafluoropropane	Standard academic and patent literature citation.[1]
Structure-Based	Hexafluoroisopropylidene dibromide	Emphasizes the skeleton; common in synthetic methodology papers.
CAS Index Name	Propane, 2,2-dibromo-1,1,1,3,3,3-hexafluoro-	Used for searching SciFinder and regulatory databases.
Formula-Based	(Isomer: 2,2-)	Used in mass spectrometry and elemental analysis reporting.
Trade/Lab Codes	2,2-DBHFP	Internal laboratory shorthand.

1.2 Isomer Differentiation Map (Visualization)

The molecular formula

refers to two distinct compounds with vastly different physical states. Confusing the solid 2,2-isomer with the liquid 1,2-isomer is a frequent supply chain error.



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Figure 1: Critical differentiation between the target geminal isomer (Solid) and the vicinal isomer (Liquid).

Part 2: Physicochemical Profile

The following data points are critical for process design. The solid state of the 2,2-isomer allows for easier weighing and handling compared to volatile liquid fluorocarbons, but it requires specific solvent selection for reactions.

Property	Value	Relevance to Protocol
CAS Registry Number	38568-21-7	Unique identifier for procurement.[1]
Molecular Weight	309.83 g/mol	Stoichiometric calculations.[1]
Physical State	Crystalline Solid	Critical ID Factor: If liquid, reject batch.
Melting Point	52–53 °C	Purity indicator; narrow range implies high purity.
Boiling Point	72 °C	Low BP relative to MP suggests sublimation risk under high vacuum.
Density	~2.26 g/cm ³	High density typical of polybrominated fluorocarbons.
Solubility	Soluble in , THF, Ether	Insoluble in water; requires organic solvent for reactions.

Part 3: Synthetic Utility in Drug Development

The **2,2-dibromohexafluoropropane** motif serves as a "masked" hexafluoroacetone equivalent or a radical precursor.

3.1 Mechanistic Application: Fluorovinyl Salicylic Acid Synthesis

One of the documented high-value applications is its use in preparing fluorovinylsalicylic acids [1],[3] The geminal bromine atoms are labile under specific conditions, allowing for radical addition or elimination reactions that install the trifluoromethyl-rich carbon chain onto aromatic rings.

3.2 Reaction Pathway Visualization

The following diagram illustrates the logical flow of using 2,2-DBHFP as a building block.



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Figure 2: General synthetic workflow for utilizing 2,2-DBHFP in scaffold generation.

Part 4: Experimental Protocol – Incoming Material Qualification

Objective: To validate the identity and purity of **2,2-Dibromohexafluoropropane** upon receipt, ensuring it has not been substituted with the cheaper 1,2-isomer.

Safety Note: Fluorinated organobromides can be irritants.[4] Perform all operations in a fume hood.

4.1 Materials Required

- Sample of **2,2-Dibromohexafluoropropane**[1][3][4][5][6]
- Capillary Melting Point Apparatus (calibrated)
- GC-MS (Gas Chromatography-Mass Spectrometry) system
- Dichloromethane (HPLC Grade)

4.2 Step-by-Step Methodology

Step 1: Visual Phase Verification (The "Zero-Fail" Check)

- Action: Inspect the container immediately upon opening.
- Logic: The target compound (CAS 38568-21-7) is a solid at room temperature (). The common contaminant (CAS 661-95-0) is a liquid.
- Criterion: If the substance is a liquid, quarantine and reject immediately.

Step 2: Melting Point Determination

- Action: Load a small amount of crystalline solid into a capillary tube.
- Ramp Rate: Set apparatus to ramp at /minute starting from .
- Observation: Record the onset and clear point.
- Acceptance Criteria: . A depressed range (e.g.,) indicates solvent occlusion or isomer contamination.

Step 3: GC-MS Identification

- Sample Prep: Dissolve 10 mg of sample in 1 mL Dichloromethane ().
- Method: Split injection (50:1). Column: DB-5ms or equivalent.
- Mass Spec Logic: Look for the characteristic isotope pattern of two bromine atoms (

and

).

- M+ Cluster: The molecular ion () should show a 1:2:1 triplet pattern at m/z ~308, 310, 312.
- Fragmentation: Look for loss of (M-69).
- Validation: Compare retention time against a known standard if available.

Part 5: References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 69579, 1,2-Dibromohexafluoropropane (Isomer Comparison Data). Retrieved from [[Link](#)]
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